

Safe Disposal of Enalaprilat: A Procedural Guide for Laboratory Professionals

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Compound of Interest

Compound Name: Enalaprilat

Cat. No.: B1671235

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Proper management and disposal of **Enalaprilat**, the active metabolite of the ACE inhibitor enalapril, is critical for ensuring laboratory safety, environmental protection, and regulatory compliance. Due to its pharmacological activity and potential teratogenic effects, **Enalaprilat** waste must be handled with care, following established protocols.^[1] This guide provides essential logistical and safety information for researchers, scientists, and drug development professionals.

All waste disposal procedures must adhere strictly to local, state, and federal regulations.^{[1][2]} A crucial and recently enacted federal regulation is the nationwide ban on sewerage (flushing) hazardous pharmaceutical waste, a practice that contributes to the presence of active compounds in waterways.^{[3][4]}

Compound Characteristics and Toxicity Data

Understanding the toxicological profile of **Enalaprilat** underscores the need for meticulous disposal practices. The following table summarizes key quantitative data related to the compound's potency and effects.

Data Point	Species	Value	Significance
Oral LD50	Mouse	3507 mg/kg	Indicates moderate toxicity upon ingestion.[1]
Intravenous LD50	Rat	849 mg/kg	Shows higher toxicity when administered directly into the bloodstream.[1]
Renal Clearance	Human	>90%	The vast majority of the drug is excreted unchanged by the kidneys, highlighting its stability and potential environmental persistence.[5][6]
Teratogenicity	Not specified	May damage the unborn child	Exposure during development may cause physical defects in an embryo. [1][2][7][8]

*LD50 (Lethal Dose, 50%) is the dose required to kill half the members of a tested population.

Standard Operating Protocol for Enalaprilat Disposal

This protocol outlines the step-by-step methodology for the safe handling and disposal of unused **Enalaprilat** and associated contaminated materials in a laboratory setting.

1. Hazard Assessment and Personal Protective Equipment (PPE)

- 1.1. Risk Identification: Before handling, recognize **Enalaprilat** as a potent pharmaceutical compound with reproductive and organ-specific toxicity risks.[7][8] Avoid actions that

generate dust.[1][2]

- 1.2. Required PPE: At a minimum, wear the following:
 - Chemical-resistant gloves (consider double-gloving).[7][8]
 - Safety glasses with side shields or chemical splash goggles.[7][8]
 - A fully buttoned laboratory coat.[7][8]

2. Waste Segregation and Containment

- 2.1. Identify Waste Streams: Differentiate between the following types of **Enalaprilat** waste:
 - Unused/Expired Pure Compound: Raw chemical not used in experimentation.
 - Grossly Contaminated Items: Weigh boats, spatulas, or containers with visible powder residue.
 - Trace Contaminated Items: Empty vials, used gloves, bench paper, and other disposables from handling procedures.
- 2.2. Select Appropriate Containers:
 - Place all **Enalaprilat** waste into a designated, sealable, and clearly labeled hazardous waste container.[1][2] Do not mix with other waste streams unless directed by your institution's Environmental Health & Safety (EHS) department.
 - NEVER dispose of **Enalaprilat** or its containers in regular trash or biohazard bags.

3. Spill Management

- 3.1. Minor Spills (Dry Powder):
 - Remove all sources of ignition.[1][2]
 - Use dry clean-up procedures. DO NOT use water to wash the area initially, as this can solubilize and spread the compound.[1][2]

- Carefully sweep or wipe up the powder with absorbent pads. Avoid generating dust.[\[1\]](#)[\[2\]](#)
- Place all cleanup materials (pads, contaminated PPE) into the designated hazardous pharmaceutical waste container.[\[1\]](#)[\[2\]](#)
- 3.2. Major Spills:
 - Alert personnel in the immediate area and contact your institution's EHS or emergency response team.[\[1\]](#)[\[2\]](#)
 - Evacuate the area if necessary.

4. Labeling and Storage

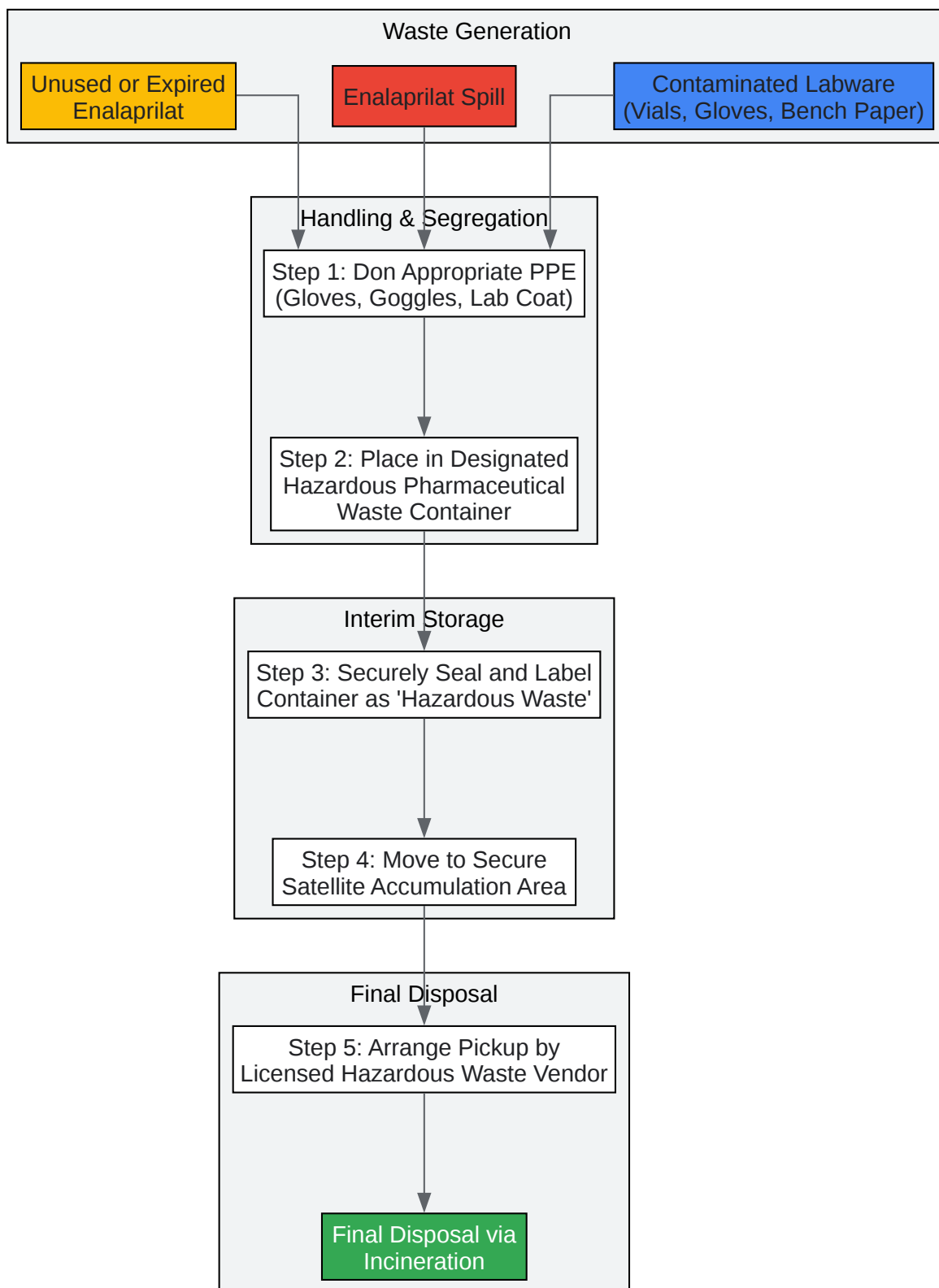
- 4.1. Labeling: The waste container must be clearly labeled with the words "Hazardous Waste - Pharmaceutical" and list "**Enalaprilat**" as the primary content. Follow all institutional and regulatory labeling requirements.
- 4.2. Storage: Store the sealed waste container in a designated and secure satellite accumulation area. The container should be kept closed except when adding waste. Store away from incompatible materials.[\[2\]](#)

5. Final Disposal

- 5.1. Professional Disposal: Arrange for pickup and disposal through your institution's licensed hazardous waste management vendor. These wastes are typically managed through high-temperature hazardous waste incineration.[\[9\]](#)
- 5.2. Documentation: Ensure all required waste manifests and tracking documents are completed accurately as per institutional and regulatory standards. In some areas, certain wastes must be tracked.[\[1\]](#)[\[2\]](#)

Enalaprilat Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **Enalaprilat** waste in a laboratory environment.



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Caption: Workflow for the safe disposal of **Enalaprilat** waste.

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